

# High-Purity Homoveratryl Chloride: Sourcing, Quality Assurance, and Synthetic Utility

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## Compound of Interest

Compound Name: 4-(2-Chloroethyl)-1,2-dimethoxybenzene

CAS No.: 27160-08-3

Cat. No.: B3381784

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## Executive Summary & Nomenclature

### Disambiguation

In the pharmaceutical intermediate market, "Homoveratryl Chloride" is a trivial name that frequently causes procurement errors due to structural ambiguity. Before sourcing, the exact chemical identity must be validated against the intended synthetic pathway.

### The "Two Homoveratryls" Problem

Feature	Commercial Standard (The Focus of this Guide)	Common Misidentification
Chemical Name	(3,4-Dimethoxyphenyl)acetyl chloride	3,4-Dimethoxyphenethyl chloride
Functional Group	Acid Chloride (-COCl)	Alkyl Chloride (-CH <sub>2</sub> CH <sub>2</sub> Cl)
CAS Number	10313-60-7	Rare/Unstable (Often made in situ)
Primary Use	Acylation agent (e.g., Bischler-Napieralski isoquinoline synthesis)	Alkylating agent (e.g., Verapamil synthesis)
Stability	Moisture Sensitive (Hydrolyzes to Acid)	Moderately Stable

Directive: This guide focuses on CAS 10313-60-7, the standard commercial "Homoveratryl Chloride" used as a key building block for isoquinoline alkaloids (e.g., Papaverine, Moxaverine).

## Market Analysis: Suppliers & Pricing Architecture

The market for high-purity Homoveratryl Chloride is bifurcated between catalog chemical providers (Research Scale) and custom synthesis manufacturers (Process Scale). Due to its high reactivity and moisture sensitivity, bulk inventory is rare; it is typically manufactured on-demand.

### Tier 1: Research & Pilot Scale (High Assurance)

Target: Discovery Chemistry (mg to kg)

Supplier	Grade	Purity Specification	Estimated Price (USD)	Lead Time
Sigma-Aldrich (Merck)	Reagent	≥98.0% (Titration)	\$180 - \$220 / 25g	Immediate
Thermo Scientific	Technical	98%	\$140 - \$160 / 25g	1-2 Weeks
Fluorochem (UK)	Synthesis	97%+	£80 - £120 / 25g	3-5 Days (EU)

## Tier 2: Industrial & Bulk Scale (Cost Efficiency)

Target: GMP Manufacturing (>10 kg) Note: Prices fluctuate based on raw material costs (Veratrole, Thionyl Chloride).

Region	Supplier Type	Purity	Estimated Bulk Price (USD/kg)	Risk Factor
India	API Intermediates	≥98.5%	\$250 - \$450 / kg	Moderate (Logistics)
China	Custom Synthesis	≥98.0%	\$180 - \$350 / kg	High (Batch Variability)

Procurement Strategy: For bulk orders, do not rely on Certificate of Analysis (CoA) alone. Request a "Use Test" sample (50g). The critical failure mode is not initial purity, but hydrolysis during transit. Ensure the supplier uses Sure/Seal™ bottles or Teflon-lined drums with desiccants.

## Technical Deep Dive: Synthesis & Impurity Profile

Understanding the synthesis of Homoveratryl Chloride is mandatory for establishing a Quality Target Product Profile (QTPP). The compound is almost exclusively produced via the chlorination of Homoveratric Acid.

## Synthetic Pathway & Impurity Logic

The standard industrial route utilizes Thionyl Chloride ( ). This method is preferred over Phosphorus Pentachloride ( ) to simplify purification (by-products are gases).

Reaction:

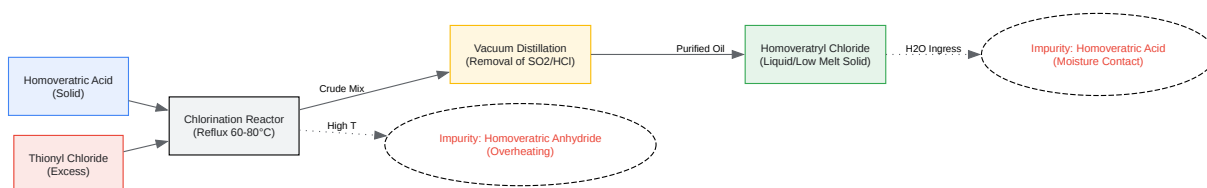
## Critical Impurity Specifications

When validating a supplier, test for these specific impurities:

Impurity	Origin	Detection Method	Acceptance Limit
Homoveratric Acid	Hydrolysis (Moisture ingress)	HPLC / Titration	< 1.0%
Thionyl Chloride	Residual Reagent	GC-Headspace	< 0.5%
Homoveratric Anhydride	Thermal dimerization	HPLC	< 2.0%
HCl (Free Acid)	Decomposition	Titration	< 0.5%

## Mechanism & Workflow Diagram

The following diagram illustrates the synthesis flow and the critical control points (CCPs) where impurities are introduced.



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Figure 1: Synthetic workflow for Homoveratryl Chloride highlighting critical control points for impurity generation.

## Handling, Stability, and Storage Protocols

Homoveratryl chloride is a lachrymator and highly corrosive. It reacts violently with water and alcohols.

### Self-Validating Storage Protocol

To ensure integrity without constant re-testing, implement this storage system:

- Primary Container: Glass or Teflon (PTFE). Do not use metal (corrosion risk from residual HCl).
- Atmosphere: Blanket with dry Nitrogen or Argon after every use.
- Visual Indicator: Store with a color-changing desiccant pack taped to the outside of the primary jar but inside the secondary containment. If the desiccant turns pink/green, the secondary barrier is breached, and moisture may have entered the primary.
- Temperature: Store at 2–8°C. Freezing is acceptable but requires careful thawing to prevent condensation accumulation on the outer surface before opening.

## Synthetic Utility in Drug Development[3]

Homoveratryl chloride is the "acyl" engine for building the isoquinoline scaffold found in antispasmodics and vasodilators.

### Case Study: Papaverine Synthesis

The classic application is the Bischler-Napieralski Cyclization.

- Amide Formation: Homoveratryl chloride reacts with Homoveratrylamine to form the amide.
- Cyclization: The amide undergoes dehydration/cyclization using

to form 3,4-dihydropapaverine.

- Aromatization: Dehydrogenation yields Papaverine.

Why Purity Matters Here: If Homoveratryl Chloride contains significant Homoveratric Acid (hydrolysis product), the acid will react with the amine to form a salt (Homoveratrylammonium Homoveratrate) instead of the amide. This salt does not cyclize under standard conditions, leading to a massive yield drop and difficult purification.

## References

- ChemicalBook. (2025). Homoveratryl Chloride Product Specifications & CAS 10313-60-7 Data. Retrieved from
- Sigma-Aldrich. (2025). (3,4-Dimethoxyphenyl)acetyl chloride Product Sheet. Retrieved from [1]
- Finar, I. L. (1975). Organic Chemistry, Volume 2: Stereochemistry and the Chemistry of Natural Products. Longman. (Classic reference for Isoquinoline alkaloid synthesis mechanisms).
- Whaley, W. M., & Govindachari, T. R. (1951). The Bischler-Napieralski Reaction. Organic Reactions, 6, 74.
- PubChem. (2025). Compound Summary: (3,4-Dimethoxyphenyl)acetyl chloride.[1][2] Retrieved from [1]

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## Sources

- 1. (3,4-二甲氧基苯基)乙酰氯 98% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [chem960.com](https://chem960.com) [[chem960.com](https://chem960.com)]
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